

5-Aminopyridine-2-carboxylic acid molecular weight and formula

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Compound of Interest

Compound Name: 5-Aminopyridine-2-carboxylic acid

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Technical Data Sheet: 5-Aminopyridine-2-carboxylic Acid

Audience: Researchers, scientists, and drug development professionals.

This document provides a concise technical overview of the physicochemical properties of **5-Aminopyridine-2-carboxylic acid**, a compound of interest in various research and development applications.

Physicochemical Properties

The fundamental molecular characteristics of **5-Aminopyridine-2-carboxylic acid** are summarized below. These values are essential for experimental design, stoichiometric calculations, and analytical characterization.

Property	Value	Citations
Molecular Formula	C ₆ H ₆ N ₂ O ₂	[1] [2] [3] [4] [5]
Molecular Weight	138.12 g/mol	[1] [5]
	138.13 g/mol	[2] [3]

Experimental Protocols

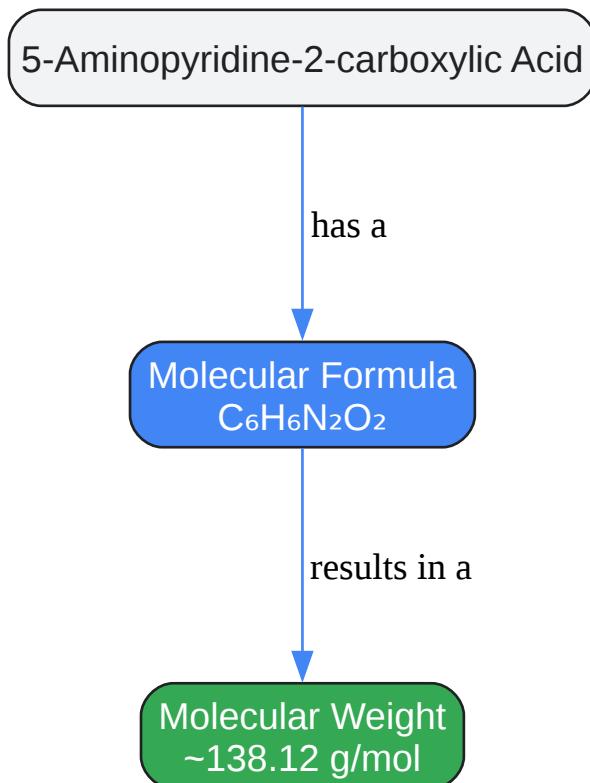
While this document focuses on the intrinsic properties of **5-Aminopyridine-2-carboxylic acid**, a common experimental protocol for its synthesis involves the hydrolysis of 5-amino-2-cyanopyridine. A general procedure is as follows:

- **Dissolution:** 5-Amino-2-cyanopyridine is dissolved in sulfuric acid.
- **Initial Reaction:** The resulting solution is heated in a high-pressure vessel (e.g., at 90°C for 2 hours).
- **Hydrolysis:** Water is added to the reaction mixture, followed by further heating (e.g., to 100°C for 2 hours) to facilitate the hydrolysis of the nitrile group to a carboxylic acid.

Note: This is a generalized protocol and may require optimization based on specific laboratory conditions and desired purity.

Logical Relationship Diagram

The following diagram illustrates the direct relationship between the chemical name, its empirical formula, and its calculated molecular weight.



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